

An In-Depth Technical Guide to the Physical Properties of N,N-Dimethylallylamine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N,N-Dimethylallylamine*

CAS No.: 2155-94-4

Cat. No.: B1213430

[Get Quote](#)

Introduction: The Profile of a Versatile Amine

N,N-Dimethylallylamine (DMAA), identified by CAS Number 2155-94-4, is a tertiary amine that serves as a valuable building block in organic synthesis.^[1] Its structure, featuring both a reactive allyl group and a dimethylamino moiety, makes it a versatile intermediate for the synthesis of more complex molecules, including quaternary ammonium salts used in various applications.^[2] For researchers, drug development professionals, and process chemists, a precise understanding of its fundamental physical properties is not merely academic; it is a prerequisite for safe handling, accurate experimental design, and scalable synthesis.

This guide provides an in-depth examination of two core physical properties of **N,N-Dimethylallylamine**: its boiling point and density. We will move beyond a simple recitation of values to discuss the experimental context, the scientific principles governing their determination, and the practical implications for laboratory work.

Summary of Core Physical Properties

N,N-Dimethylallylamine is a colorless to pale yellow liquid characterized by a distinct amine-like odor.^[3] Its high volatility and low flash point necessitate careful handling in a controlled

laboratory environment. The key physicochemical data are summarized below.

Property	Value	Conditions	Source(s)
Chemical Formula	C ₅ H ₁₁ N	[1][3][4]	
Molecular Weight	85.15 g/mol	[1][3][5]	
CAS Number	2155-94-4	[3][6]	
Appearance	Colorless to faint yellow liquid	Ambient	[3]
Boiling Point	61-64.5 °C	1013 hPa (Atmospheric Pressure)	[3][6][7]
Density	0.719 - 0.730 g/cm ³	20 °C	[2][5][6]
0.7197 g/cm ³	4 °C	[3]	
Flash Point	-20 °C	Closed Cup	[5][6]
Solubility	Very soluble	Water	[3]

Note: The slight variations in reported values for boiling point and density are typical and can be attributed to minor differences in experimental purity and measurement conditions across different data sources.

In-Depth Analysis of Key Properties

Boiling Point

The boiling point of **N,N-Dimethylallylamine** is consistently reported in the range of 61-64.5 °C at standard atmospheric pressure.[3][6][7] This relatively low boiling point indicates high volatility.

Causality and Practical Importance: The boiling point is a critical parameter for purification. Fractional distillation is the primary method for purifying volatile liquids like DMAA, and knowledge of the precise boiling point allows for the effective separation of the compound from solvents, unreacted starting materials, or byproducts. The temperature at which the liquid boils

is directly dependent on the ambient pressure. Therefore, when performing a distillation under vacuum, the boiling point will be significantly lower. This relationship is fundamental for chemists who may need to distill heat-sensitive materials at reduced temperatures to prevent decomposition.

Density

The density of **N,N-Dimethylallylamine** is reported as approximately 0.730 g/cm³ at 20 °C.[5] [6] It is important to note that density is temperature-dependent; as temperature increases, density typically decreases. This is illustrated by one source reporting a density of 0.7197 g/cm³ at the lower temperature of 4 °C.[3]

Causality and Practical Importance: In a research and development setting, reagents are often measured by volume for convenience. Density provides the essential conversion factor between mass and volume ($\text{Mass} = \text{Density} \times \text{Volume}$). For stoichiometric calculations, where precision is paramount, knowing the exact density at the laboratory's ambient temperature ensures that the correct molar quantity of the amine is added to a reaction. Inaccurate assumptions about density can lead to suboptimal reaction yields or an excess of unreacted reagents, complicating purification efforts.

Experimental Determination Protocols

The following protocols outline standard laboratory procedures for the empirical determination of boiling point and density. These methods are designed to be self-validating through proper calibration and technique.

Protocol: Micro-Boiling Point Determination (Thiele Tube Method)

This method is ideal for determining the boiling point with a small sample volume.

- **Preparation:** Secure a small sample (approx. 0.5 mL) of **N,N-Dimethylallylamine**. Obtain a capillary tube (sealed at one end) and invert it, placing the open end into the liquid sample within a small test tube (fusion tube).
- **Assembly:** Attach the fusion tube to a calibrated thermometer using a rubber band or wire. The base of the fusion tube should align with the thermometer's bulb.

- **Heating:** Place the assembly into a Thiele tube filled with a suitable heating oil (e.g., mineral oil). The Thiele tube's design ensures uniform heat distribution via convection.
- **Observation:** Begin heating the side arm of the Thiele tube gently with a micro-burner. As the temperature rises, air trapped in the inverted capillary will slowly bubble out.
 - **Scientific Rationale:** This initial bubbling indicates the vapor pressure of the sample is increasing but has not yet overcome the atmospheric pressure.
- **Equilibrium Point:** Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. This signifies that the liquid has reached its boiling point.
- **Measurement:** Remove the heat source and allow the apparatus to cool slowly. The exact boiling point is the temperature at which the bubbling ceases and the liquid just begins to recede back into the capillary tube.
 - **Scientific Rationale:** At this moment, the vapor pressure of the liquid is precisely equal to the atmospheric pressure, which is the definition of the boiling point.
- **Validation:** Record the atmospheric pressure from a laboratory barometer at the time of the experiment, as the measured boiling point is dependent on this value. Repeat the measurement for consistency.

Protocol: Density Determination (Pycnometer Method)

A pycnometer is a flask with a specific, precisely known volume, used for measuring the density of liquids.

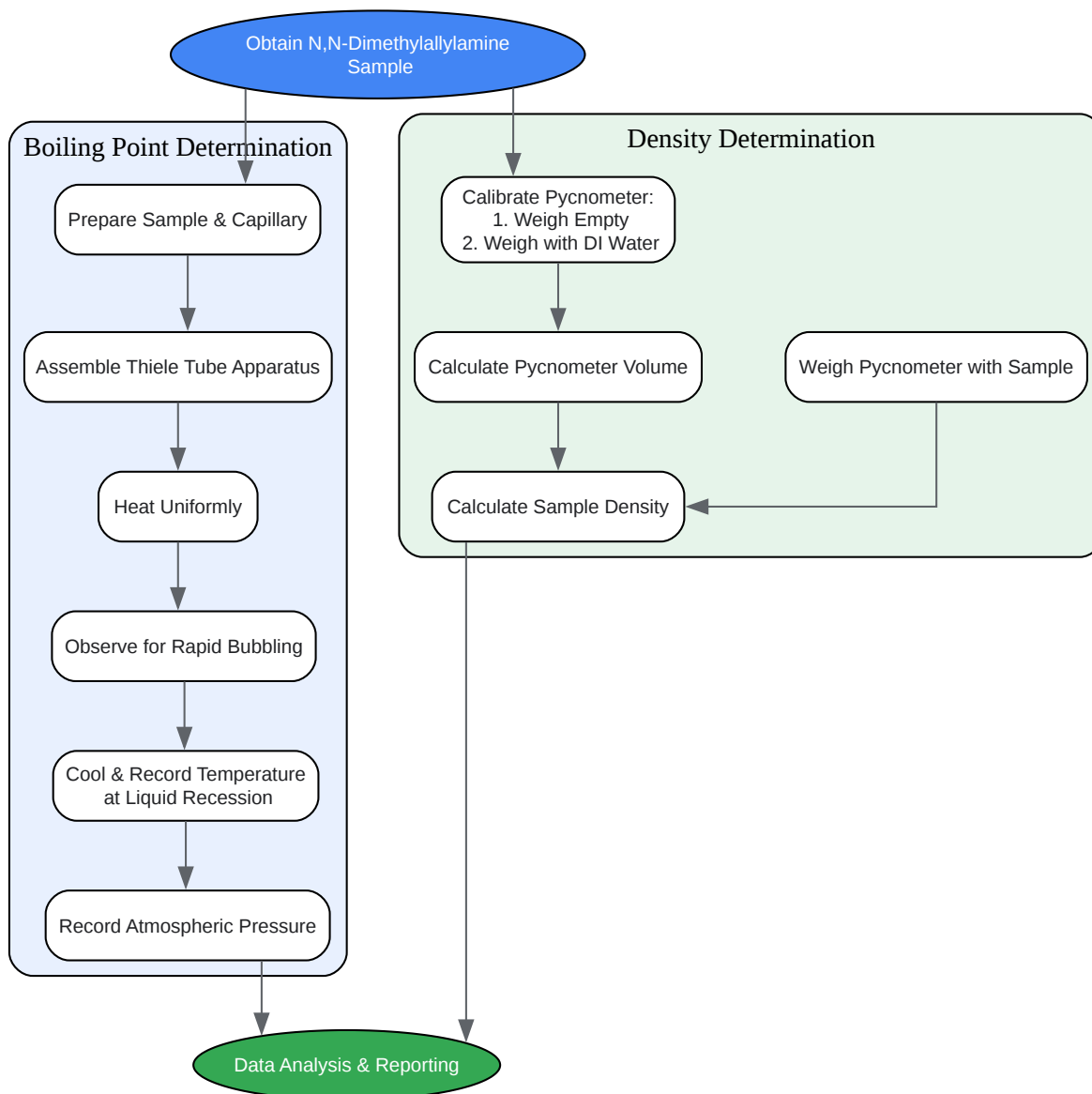
- **Calibration:** Clean and thoroughly dry the pycnometer. Measure and record its empty mass (m_{pyc}) on an analytical balance.
- **Reference Measurement:** Fill the pycnometer with deionized water of a known temperature (e.g., 20 °C). Ensure no air bubbles are trapped. Insert the stopper and wipe away any excess liquid. Measure and record the mass of the pycnometer filled with water (m_{water}).
 - **Scientific Rationale:** Water's density is well-documented at various temperatures. This step allows for the precise calculation of the pycnometer's internal volume ($V = (m_{\text{water}} -$

$m_{\text{pyc}} / \rho_{\text{water}})$.

- Sample Measurement: Empty and thoroughly dry the calibrated pycnometer.
- Filling: Fill the pycnometer with **N,N-Dimethylallylamine**, equilibrating it to the same temperature used for the water calibration (20 °C). Insert the stopper and carefully wipe away any excess liquid.
- Final Massing: Measure and record the mass of the pycnometer filled with the sample (m_{sample}).
- Calculation: Calculate the density of the **N,N-Dimethylallylamine** (ρ_{sample}) using the formula: $\rho_{\text{sample}} = (m_{\text{sample}} - m_{\text{pyc}}) / V$
- Validation: Perform the measurement in triplicate and average the results to minimize random error. Ensure the temperature is stable throughout the procedure.

Visualization: Experimental Workflow

The following diagram illustrates the logical workflow for determining the physical properties of **N,N-Dimethylallylamine** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the determination of boiling point and density.

Safety and Handling Considerations

N,N-Dimethylallylamine is a highly flammable liquid (Flash Point: -20 °C) and its vapors can form explosive mixtures with air.[3][5][6] It is also corrosive and causes severe skin burns and eye damage.[8] Inhalation may be harmful.[8][9]

Core Handling Requirements:

- Always handle this chemical within a certified chemical fume hood.
- Use spark-proof tools and ensure all equipment is properly grounded to prevent static discharge.[9]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a flame-retardant lab coat.[8][10]
- Store in a tightly closed container in a cool, well-ventilated area away from heat and ignition sources.[8]

Conclusion

The boiling point and density of **N,N-Dimethylallylamine** are foundational parameters that directly influence its purification, handling, and use in chemical synthesis. A thorough understanding, coupled with precise experimental determination as outlined in this guide, is essential for ensuring safety, accuracy, and reproducibility in the work of researchers, scientists, and drug development professionals. Adherence to rigorous experimental protocols and safety measures is non-negotiable when working with this versatile yet hazardous compound.

References

- **N,N-Dimethylallylamine** | C₅H₁₁N | CID 75082 - PubChem. [[Link](#)]
- Chemical Properties of N-Allyl-N,N-dimethylamine (CAS 2155-94-4) - Cheméo. [[Link](#)]
- **N,N-Dimethylallylamine** - CAS Common Chemistry. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. N,N-Dimethylallylamine | C₅H₁₁N | CID 75082 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N,N-Dimethylallylamine | 2155-94-4 [chemicalbook.com]
- 3. N,N-Dimethylallylamine(2155-94-4) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 4. scbt.com [scbt.com]
- 5. N,N-Dimethylallylamine for synthesis 2155-94-4 [sigmaaldrich.com]
- 6. merckmillipore.com [merckmillipore.com]
- 7. CAS Common Chemistry [commonchemistry.cas.org]
- 8. tcichemicals.com [tcichemicals.com]
- 9. fishersci.com [fishersci.com]
- 10. echemi.com [echemi.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physical Properties of N,N-Dimethylallylamine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1213430/docs#an-in-depth-technical-guide-to-the-physical-properties-of-n-n-dimethylallylamine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)